ZDLD20 material safety data sheet information

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Compound of Interest	
Compound Name:	*ZDLD20*
Cat. No.:	*B12417153*

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ZDLD20 Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **ZDLD20**. It includes safety guidelines, experimental protocols, and answers to frequently asked questions to ensure safe and effective handling and use of this compound in a laboratory setting.

Safety Information & Material Properties

While a comprehensive Material Safety Data Sheet (MSDS) for **ZDLD20** is not publicly available, this section summarizes known properties and provides general safety guidance based on its classification as a β-carboline and a selective CDK4/CycD3 inhibitor.

Chemical and Physical Properties

The following table summarizes the available quantitative data for **ZDLD20**.

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Property	Value	Source
CAS Number	2762279-02-5	[1]
Molecular Formula	$C_{22}H_{22}N_6O$	[1]
Formula Weight	386.45 g/mol	[1]
Purity	>98% (HPLC)	[1]
Physical Appearance	Solid	[2]
Storage	-20°C	[1]
Stability	≥ 2 years at -20°C	[1]
IC_{50}	6.51 μM for CDK4/CycD3	[1]

Hazard Identification and Safety Precautions

As a potent bioactive compound, **ZDLD20** should be handled with care. The following are potential hazards and recommended safety measures:

- Toxicological Properties: The full toxicological profile of **ZDLD20** has not been determined. As a selective inhibitor of CDK4/CycD3, it has potent anticancer activity, including the ability to inhibit colony formation, prevent cell invasion and migration, induce apoptosis, and arrest the G1 phase of the cell cycle.[1] Compounds with such activity should be considered potentially hazardous.
- Personal Protective Equipment (PPE): Always wear appropriate PPE when handling **ZDLD20**. This includes:
  - Chemical-resistant gloves (e.g., nitrile)
  - Safety glasses or goggles
  - A lab coat
- Handling: Handle **ZDLD20** in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or aerosols. Avoid contact with skin and eyes.

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- Storage: Store **ZDLD20** in a tightly sealed container at -20°C as recommended.[1]

First Aid Measures

In case of exposure, follow these first aid guidelines:

- Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.
- Eye Contact: Rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Experimental Protocols & Troubleshooting

General Workflow for Handling Solid **ZDLD20**

The following diagram outlines a general workflow for the safe handling and preparation of a stock solution of **ZDLD20**.

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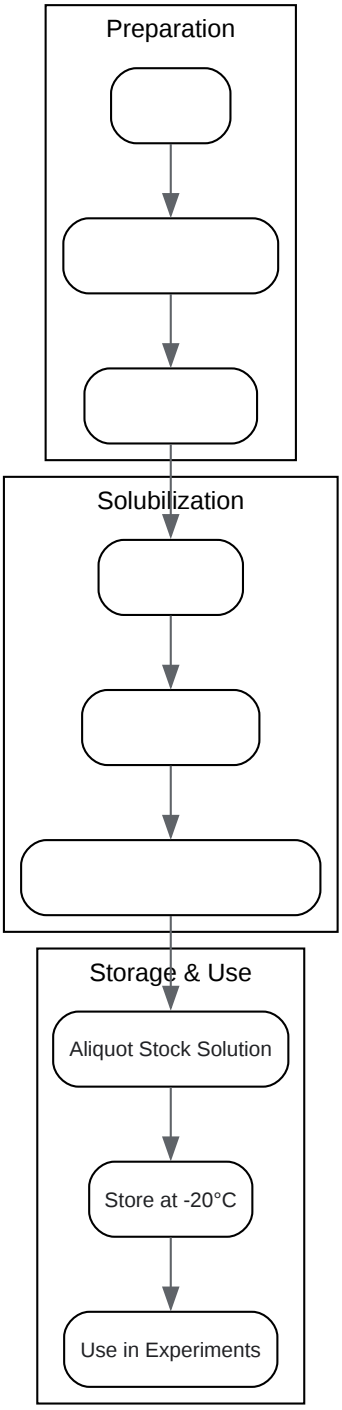
General Workflow for Handling Solid ZDLD20



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Caption: A generalized workflow for the safe handling and preparation of **ZDLD20** solutions.

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Detailed Methodology for Stock Solution Preparation

- Preparation: Put on all necessary personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves. Perform all work in a certified chemical fume hood.
- Weighing: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of solid **ZDLD20** into the tube.
- Solubilization: Add the appropriate volume of a suitable solvent (e.g., DMSO) to the tube to achieve the desired stock concentration.
- Dissolution: Vortex the tube until the solid is completely dissolved. If necessary, sonicate the solution for a short period to aid dissolution.
- Storage: Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.

ZDLD20 Signaling Pathway

ZDLD20 is a selective inhibitor of Cyclin-Dependent Kinase 4 (CDK4) when in complex with Cyclin D3.[1] The following diagram illustrates the canonical CDK4/Cyclin D pathway and the point of inhibition by **ZDLD20**.

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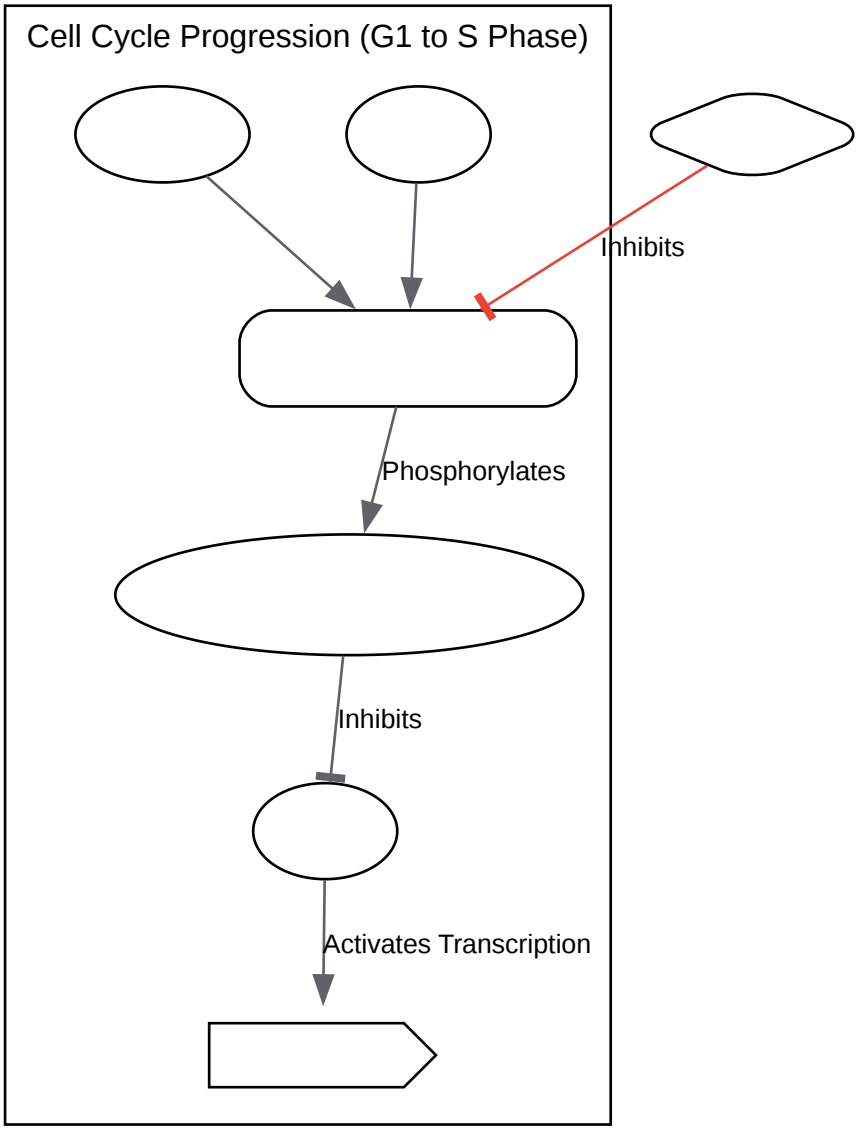
ZDLD20 Mechanism of Action on the CDK4/Cyclin D Pathway



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Caption: **ZDLD20** inhibits the CDK4/Cyclin D complex, preventing cell cycle progression.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **ZDLD20**?

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A1: While the specific solubility of **ZDLD20** is not detailed in the provided search results, similar compounds are often soluble in organic solvents such as dimethyl sulfoxide (DMSO). It is recommended to perform a small-scale solubility test to determine the optimal solvent for your experimental needs.

Q2: How should I dispose of **ZDLD20** waste?

A2: Dispose of **ZDLD20** waste in accordance with all applicable federal, state, and local environmental regulations. As a potent chemical compound, it should be treated as hazardous chemical waste.

Q3: What should I do if I accidentally spill **ZDLD20** powder?

A3: In case of a spill, ensure the area is well-ventilated and you are wearing appropriate PPE. Gently cover the spill with an absorbent material to avoid raising dust. Collect the absorbed material into a sealed container for hazardous waste disposal. Clean the spill area thoroughly with a suitable solvent and then with soap and water.

Q4: Can **ZDLD20** be used in animal studies?

A4: **ZDLD20** is described as an orally active inhibitor.[1] However, the product information states that it is for "research use only and should not be used for diagnostic or medical purposes."[2] Any in vivo experiments should be conducted under a protocol approved by an institutional animal care and use committee (IACUC).

Q5: What are the potential off-target effects of **ZDLD20**?

A5: The provided information describes **ZDLD20** as a selective CDK4/CycD3 inhibitor. However, like most inhibitors, there is a potential for off-target effects. It is advisable to consult the primary literature or perform appropriate control experiments to validate the specificity of its action in your experimental system.

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References

- 1. ZDLD20 | 2762279-02-5 | MOLNOVA [molnova.com]
- 2. apexbt.com [apexbt.com]
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